

In Vitro Antifungal Profile of Compound 121: A Technical Overview

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Compound of Interest

Compound Name: Antifungal agent 121

Cat. No.: B1659033

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Abstract

This document provides a comprehensive technical overview of the in vitro antifungal properties of Compound 121, a novel investigational agent. The following sections detail its antifungal activity against a broad panel of pathogenic fungi, including yeast and molds, through standardized susceptibility testing. Methodologies for the key assays are described to ensure reproducibility. Furthermore, a proposed mechanism of action targeting the fungal cell wall integrity pathway is illustrated. All data presented herein are intended to support further preclinical and clinical development of Compound 121 as a potential antifungal therapeutic.

Antifungal Susceptibility Testing

The in vitro activity of Compound 121 was evaluated against a panel of clinically relevant fungal isolates. Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) values were determined using the broth microdilution method according to the Clinical and Laboratory Standards Institute (CLSI) guidelines.

Minimum Inhibitory and Fungicidal Concentrations (MIC/MFC)

The tables below summarize the MIC and MFC values of Compound 121 against various fungal species. The MIC is defined as the lowest concentration of the agent that causes complete inhibition of visible growth, while the MFC is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

Table 1: Antifungal Activity of Compound 121 Against Yeast Species

Organism (Strain)	MIC (µg/mL)	MFC (µg/mL)
Candida albicans (ATCC 90028)	0.5	1
Candida glabrata (ATCC 90030)	1	4
Candida parapsilosis (ATCC 22019)	0.25	0.5
Cryptococcus neoformans (ATCC 208821)	0.125	0.5

Table 2: Antifungal Activity of Compound 121 Against Mold Species

Organism (Strain)	MIC (µg/mL)	MFC (µg/mL)
Aspergillus fumigatus (ATCC 204305)	1	2
Aspergillus flavus (ATCC 204304)	2	8
Rhizopus oryzae (ATCC 20344)	4	>16
Fusarium solani (ATCC 36031)	2	4

Experimental Protocols

Detailed methodologies for the primary experiments are provided below.

Broth Microdilution Assay for MIC Determination

This protocol is adapted from the CLSI M27 (for yeast) and M38 (for molds) documents.

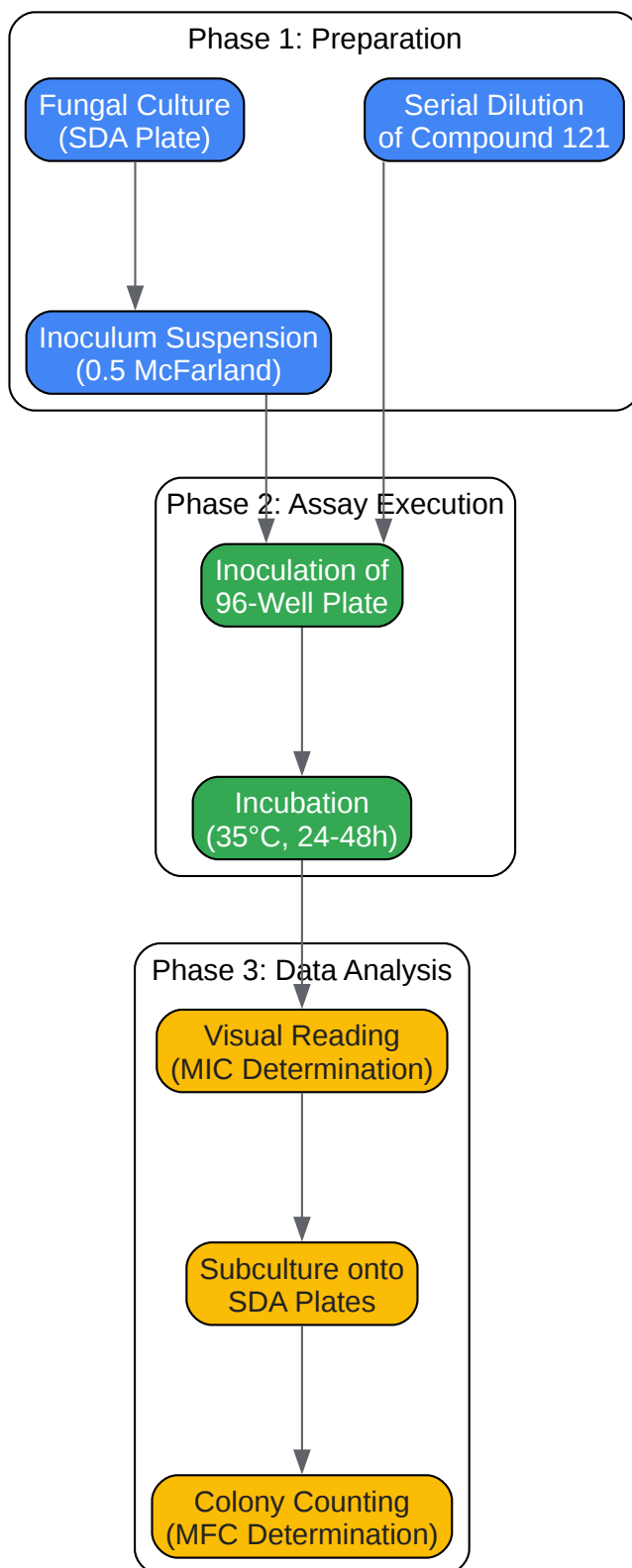
- **Inoculum Preparation:** Fungal isolates were cultured on Sabouraud Dextrose Agar (SDA) for 24-48 hours (yeast) or 5-7 days (molds). Colonies were suspended in sterile saline to achieve a turbidity equivalent to a 0.5 McFarland standard. This suspension was further diluted in RPMI 1640 medium to yield a final inoculum concentration of approximately $0.5\text{--}2.5 \times 10^3$ CFU/mL.
- **Drug Dilution:** Compound 121 was serially diluted (2-fold) in RPMI 1640 medium in a 96-well microtiter plate to achieve a final concentration range of 0.06 to 128 $\mu\text{g/mL}$.
- **Incubation:** Each well was inoculated with the prepared fungal suspension. Plates were incubated at 35°C for 24-48 hours.
- **MIC Reading:** The MIC was determined as the lowest concentration of Compound 121 showing no visible growth compared to the drug-free control well.

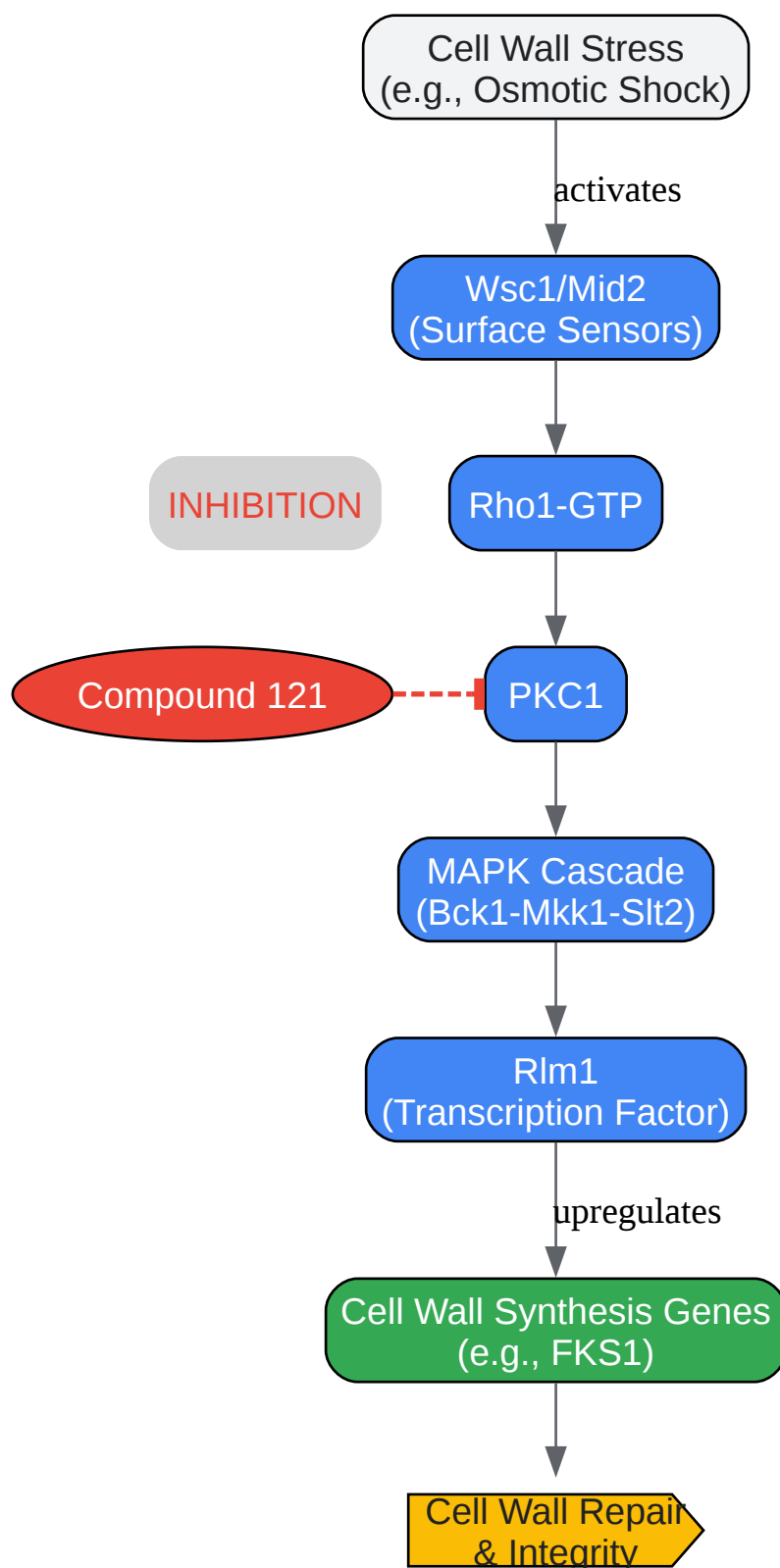
MFC Determination

- **Subculturing:** Following MIC determination, 10 μL aliquots were taken from all wells showing no visible growth.
- **Plating:** The aliquots were plated onto SDA plates.
- **Incubation:** Plates were incubated at 35°C for 48 hours or until growth was seen in the growth control subculture.
- **MFC Reading:** The MFC was defined as the lowest drug concentration from which fewer than 3 colonies grew ($\geq 99.9\%$ kill).

Visualizations: Workflows and Mechanisms

Diagrams are provided to illustrate the experimental workflow and the proposed mechanism of action for Compound 121.





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